

Personal protective equipment for handling Fak-IN-3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fak-IN-3

Cat. No.: B12409674

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Essential Safety and Handling Guide for Fak-IN-3

Disclaimer: The following information pertains to "Focal Adhesion Kinase Inhibitor III" (CAS Number: 1426683-53-5), which is understood to be **Fak-IN-3**. Researchers must verify this is the correct compound for their specific needs and consult their institution's safety office for guidance. This guide is intended for informational purposes and does not replace a formal safety data sheet (SDS) or institutional protocols.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling Focal Adhesion Kinase Inhibitor III (**Fak-IN-3**). Adherence to these procedures is critical for ensuring laboratory safety and proper experimental conduct.

Personal Protective Equipment (PPE)

When handling **Fak-IN-3**, especially in its powdered form, appropriate personal protective equipment must be worn to minimize exposure risk.

PPE Category	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile gloves).
Body Protection	Laboratory coat.
Respiratory	Use in a well-ventilated area. A respirator may be required if dust is generated.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Fak-IN-3** and ensuring a safe laboratory environment.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the powdered compound at -20°C in a tightly sealed container, protected from light.

Preparation of Solutions:

- **Fak-IN-3** is soluble in DMSO at a concentration of 50 mg/mL.
- All handling of the powdered form should be conducted in a chemical fume hood to avoid inhalation of dust.
- When preparing solutions, add the solvent to the vial containing the powder slowly to avoid splashing.

Experimental Use:

- Once reconstituted in DMSO, it is recommended to aliquot the solution into single-use volumes and store them at -20°C.
- Stock solutions are reported to be stable for up to 3 months at -20°C.

- Avoid repeated freeze-thaw cycles.

Disposal Plan

While one source suggests that a safety data sheet is not required for this substance under specific regulations as it is not classified as hazardous, it is imperative to follow standard laboratory procedures for chemical waste disposal.^[1]

Solid Waste:

- Dispose of unused powdered **Fak-IN-3** as chemical waste in accordance with local, state, and federal regulations.
- Contaminated materials such as pipette tips, tubes, and gloves should be placed in a designated hazardous waste container.

Liquid Waste:

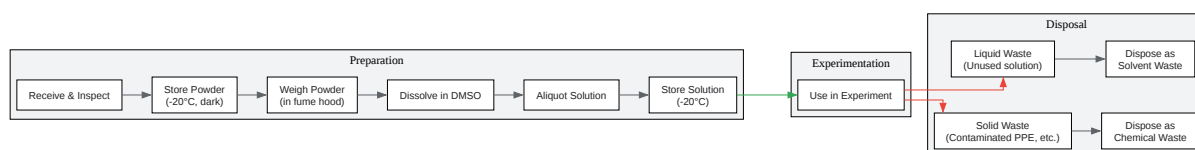
- Solutions of **Fak-IN-3** in DMSO should be collected in a designated solvent waste container.
- Do not dispose of DMSO solutions down the drain.
- Consult your institution's environmental health and safety (EHS) department for specific guidelines on solvent waste disposal.

Quantitative Data Summary

Property	Value	Reference
CAS Number	1426683-53-5	
Molecular Formula	C ₂₂ H ₂₆ N ₄ O ₂ S	
Molecular Weight	410.53 g/mol	
Form	Powder	
Color	Off-white	
Solubility	50 mg/mL in DMSO	
Storage Temperature	-20°C	

Experimental Workflow

The following diagram outlines the standard workflow for handling **Fak-IN-3** in a laboratory setting.



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References

- 1. merckmillipore.com [merckmillipore.com]
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